

In-Depth Technical Guide: Safety and Hazards of 2-iodo-3-nitrophenol

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Compound of Interest

Compound Name: *2-iodo-3-nitrophenol*

Cat. No.: *B176071*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and hazard information for **2-iodo-3-nitrophenol** (CAS No. 197243-48-4). It is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development who may handle or utilize this compound. This document consolidates available data on its hazardous properties, handling procedures, and toxicological profile, while also highlighting the current gaps in experimental data. All quantitative information is presented in structured tables for ease of reference, and logical workflows for safety and handling are visualized using diagrams.

Chemical Identification and Physical Properties

2-iodo-3-nitrophenol is a substituted aromatic compound with the molecular formula $C_6H_4INO_3$. Its chemical structure consists of a phenol ring substituted with an iodine atom and a nitro group.

Property	Value	Source
Molecular Formula	C ₆ H ₄ INO ₃	PubChem
Molecular Weight	265.01 g/mol	PubChem
IUPAC Name	2-iodo-3-nitrophenol	PubChem
CAS Number	197243-48-4	PubChem
Physical Form	Light yellow to brown solid	Sigma-Aldrich
Solubility	No data available for 2-iodo-3-nitrophenol. Nitrophenols are generally slightly soluble in water.	-

Hazard Identification and GHS Classification

2-iodo-3-nitrophenol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its acute toxicity, skin and eye irritation potential.

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

GHS Pictograms:

-  Alt text

Signal Word: Warning

Toxicological Information

Detailed toxicological studies specifically for **2-iodo-3-nitrophenol** are not readily available in the public domain. Much of the understanding of its potential toxicity is extrapolated from data on related nitrophenol compounds.

General Toxicity of Nitrophenols:

Nitrophenols, as a class of compounds, are known to have several toxic effects. Absorption into the body can lead to the formation of methemoglobin, which impairs the oxygen-carrying capacity of the blood and can cause cyanosis. The onset of these symptoms may be delayed. Effects can range from mild irritation to more severe tissue damage depending on the intensity and duration of exposure.

Acute Toxicity:

While specific LD50 or LC50 values for **2-iodo-3-nitrophenol** are not available, its GHS classification as Category 4 for oral, dermal, and inhalation toxicity indicates a significant hazard upon acute exposure.

Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

There is no specific information available to classify **2-iodo-3-nitrophenol** regarding its carcinogenic, mutagenic, or reproductive toxicity. For the broader class of nitrophenols, agencies such as IARC, NTP, and OSHA have not classified them as carcinogens.

Experimental Protocols

A thorough search of available scientific literature and safety data repositories did not yield specific experimental protocols for toxicological studies conducted on **2-iodo-3-nitrophenol**. The hazard classifications provided are based on notifications to regulatory bodies and likely derived from data on structurally similar compounds or computational models. For related compounds like 2-nitrophenol and 4-nitrophenol, toxicological data is available, but the detailed

experimental methodologies are often not fully described in publicly accessible safety documents.

Handling, Storage, and First Aid

Given the hazardous nature of **2-iodo-3-nitrophenol**, strict adherence to safety protocols is mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Facilities should be equipped with an eyewash station and a safety shower.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If dusts are generated or ventilation is inadequate, a NIOSH-approved respirator for organic vapors and particulates should be used.

Handling and Storage:

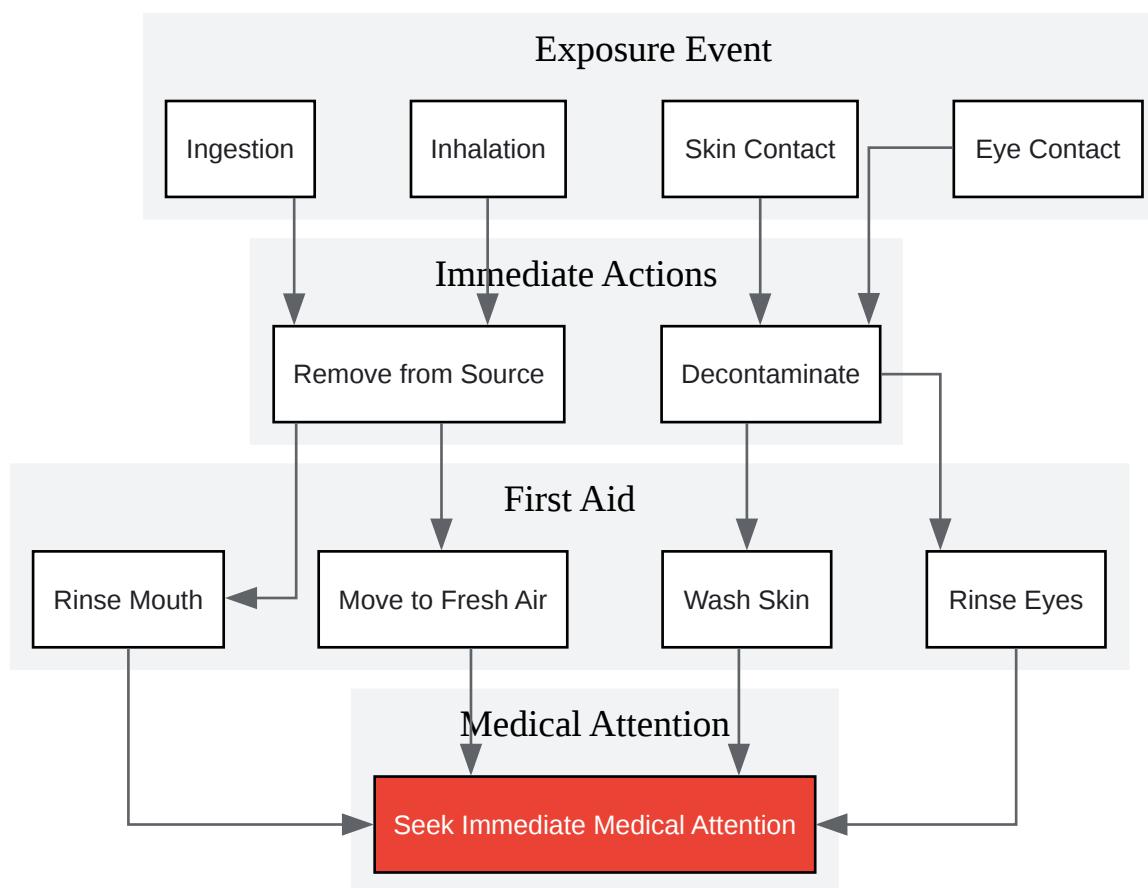
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Keep container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

First Aid Measures:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	If on skin, wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. Call a POISON CENTER or doctor if you feel unwell.
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
Inhalation	If inhaled, remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.

Visualizations

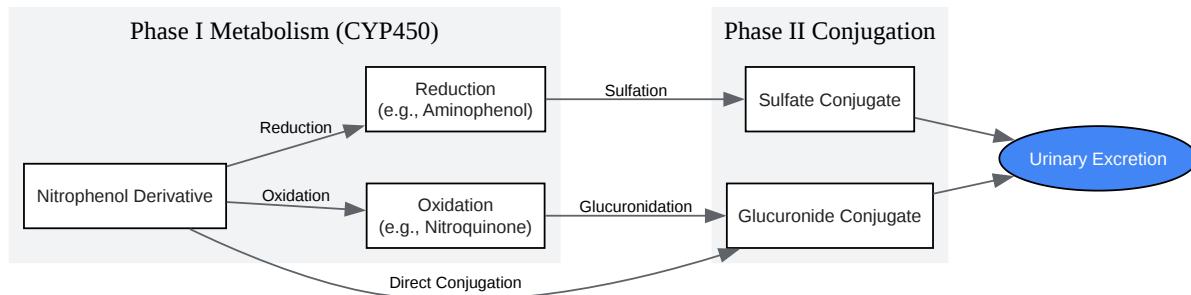
Logical Workflow for Hazard Response

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Caption: Logical workflow for responding to an exposure event involving **2-iodo-3-nitrophenol**.

Generalized Metabolic Pathway for Nitrophenols

Disclaimer: This is a generalized pathway based on data for 2- and 4-nitrophenol and may not be entirely representative for **2-iodo-3-nitrophenol**.

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Caption: Generalized metabolic pathway for nitrophenols in the body.

Conclusion

2-iodo-3-nitrophenol is a hazardous chemical that requires careful handling and the use of appropriate personal protective equipment. While specific toxicological data for this compound is lacking, the information available for structurally related nitrophenols indicates a potential for significant acute toxicity, as well as skin and eye irritation. Researchers and drug development professionals must exercise caution and adhere to the safety guidelines outlined in this document to minimize the risk of exposure and ensure a safe working environment. Further toxicological studies are needed to fully characterize the hazard profile of **2-iodo-3-nitrophenol**.

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